

titanium hydroxide in natural minerals and ores

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Compound Focus: Titanium hydroxide

CAS No.: 12651-23-9

Cat. No.: S592549

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Chemical Profile of Titanium Hydroxide

The table below summarizes the core chemical data for **titanium hydroxide**.

Property	Value
Common Name	Titanium Hydroxide [1] [2]
CAS Registry Number	12651-23-9 [1] [2]
Molecular Formula	H ₄ O ₄ Ti [1] [2]
Synonym	Titanic Acid [1]
Molecular Weight	115.90 g/mol [2]

Titanium in Natural Ores and Minerals

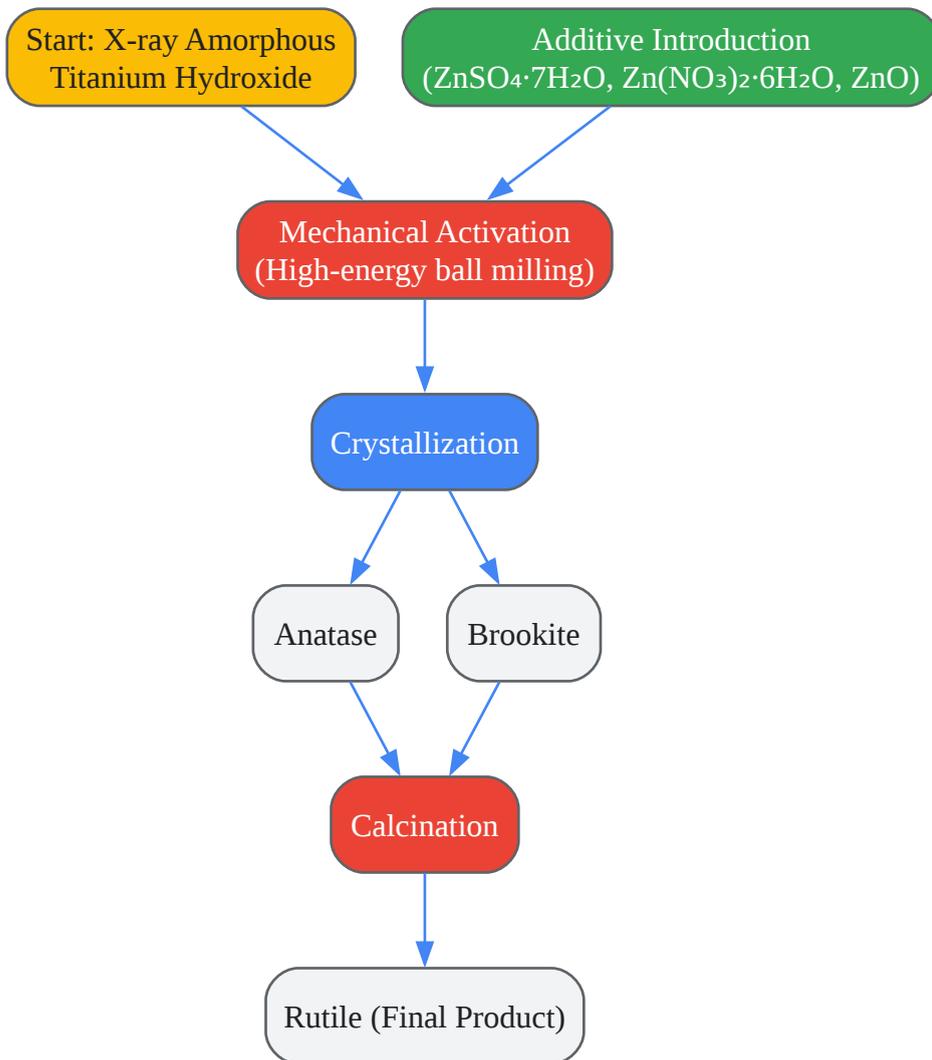
Titanium is widely distributed in the Earth's crust but is not found in its pure metallic form [3] [4]. Its economic extraction relies on a few key oxide minerals. **Titanium hydroxide** is not a naturally occurring mineral [5] but is produced synthetically as a precursor to titanium dioxide.

The primary natural sources of titanium are detailed in the table below.

Mineral	Chemical Formula	TiO ₂ Content	Key Characteristics & Occurrence
Ilmenite [6]	FeTiO ₃	55%-65% [6]	Most significant source, accounting for ~90% of production. Black/grey, slightly magnetic. Found in heavy mineral sand deposits [6] [4].
Rutile [3] [6]	TiO ₂	~90-100% (High-grade) [6]	Rich source of TiO ₂ . Brownish-red color. Mined from mineral sands; can be upgraded from ilmenite ("synthetic rutile") [3] [6].
Anatase [3]	TiO ₂	~90-100%	One of the polymorphs of TiO ₂ , less common than rutile [3].
Brookite [3]	TiO ₂	~90-100%	A polymorph of TiO ₂ [3].
Perovskite [4]	CaTiO ₃	Varies	A less common potential source, found in igneous rocks [4].

Experimental Protocol: Phase Transformation of Titanium Hydroxide

Research by Gerasimova et al. (2021) investigated the phase transformation of amorphous **titanium hydroxide** into crystalline TiO₂ phases using **mechanical activation** [5]. The following workflow outlines the core experimental methodology.



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*Experimental workflow for phase transformation of **titanium hydroxide** [5]*

Detailed Methodology

- **Material Preparation:** The process begins with **X-ray amorphous titanium hydroxide**. The degree of hydration is a key factor, with a lower degree leading to higher transformation efficiency [5]
- **Mechanical Activation:** The hydroxide is subjected to **high-energy ball milling** in the presence of a modifier additive. The intense mechanical energy induces structural breakdown and polymorphic transformation into non-equilibrium crystalline phases [5]
- **Additives Used:** The study used zinc compounds as modifiers, with the following efficiency trend: **ZnSO₄·7H₂O > Zn(NO₃)₂·6H₂O > ZnO**. The additive influences the physical and chemical transformations during milling [5]

- **Phase Transformation Mechanism:** The conversion of excess mechanical energy into thermal energy initiates chemical reactions, leading to the formation of solid titanium-zinc solutions. This accelerates the crystal structure restructuring during the subsequent calcination step [5]
- **Calcination and Final Product:** The milled product is calcined (heated), following the transformation pathway: **Anatase** → **Brookite** → **Rutile**. This final rutile product is crucial for industrial applications [5]

Summary

Titanium hydroxide is a synthetically produced compound that acts as a vital precursor in material science. Its transformation into crystalline titanium dioxide phases like anatase and rutile can be controlled through methods such as mechanical activation, providing a pathway to produce high-value functional materials from primary titanium ores like ilmenite and rutile.

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References

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